

Comprehensive Spectroscopic Characterization of Ethyl 3,4-dimethylbenzoate

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Compound of Interest

Compound Name: Ethyl 3,4-dimethylbenzoate

CAS No.: 33499-44-4

Cat. No.: B1360294

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Abstract & Chemical Identity

Ethyl 3,4-dimethylbenzoate (CAS 33499-44-4) is a critical aromatic ester intermediate used in the synthesis of histone deacetylase (HDAC) inhibitors and various pharmaceutical scaffolds.

[1] Accurate spectroscopic identification of this compound is essential for validating the quality of starting materials in medicinal chemistry campaigns. This technical guide provides a definitive reference for the structural characterization of **Ethyl 3,4-dimethylbenzoate** using Nuclear Magnetic Resonance (

H &

C NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS).

Chemical Identity Table

Property	Value
IUPAC Name	Ethyl 3,4-dimethylbenzoate
CAS Number	33499-44-4
Molecular Formula	C
	H
	O
Molecular Weight	178.23 g/mol
Physical State	Colorless to pale yellow oil/liquid
Solubility	Soluble in CHCl ₃
	, DMSO, MeOH; Insoluble in H ₂ O

Synthesis & Preparation Context

Understanding the synthetic origin of the sample is crucial for interpreting impurity peaks in spectroscopic data. **Ethyl 3,4-dimethylbenzoate** is typically prepared via the acid-catalyzed Fischer esterification of 3,4-dimethylbenzoic acid with ethanol.

Common Impurities:

- 3,4-Dimethylbenzoic acid: Residual starting material (Broad OH stretch in IR >3000 cm⁻¹).
- Ethanol: Residual solvent (Triplet at 3.4 ppm, Quartet at 1.2 ppm, Quartet at 3.7 ppm in ¹H NMR).

- Acid Catalyst: Traces of H

SO

or p-TsOH.

Note: In drug discovery workflows, this ester is often brominated at the benzylic position (using NBS) to generate intermediates for HDAC inhibitors.

Mass Spectrometry (MS) Analysis

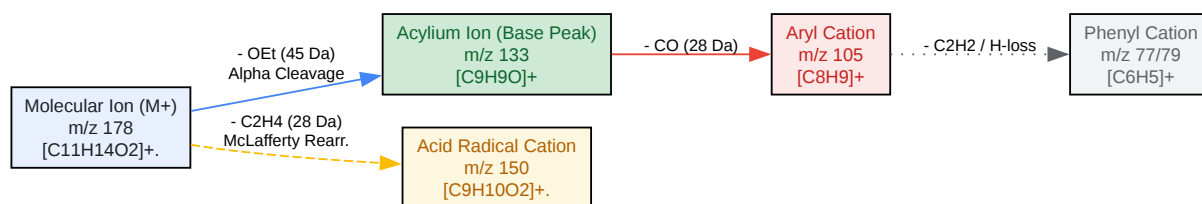
The mass spectrum of **Ethyl 3,4-dimethylbenzoate** follows a classic aromatic ester fragmentation pattern. The stability of the aromatic ring dominates the spectrum, with the primary fragmentation pathways driven by

-cleavage adjacent to the carbonyl group.

Fragmentation Logic[11]

- Molecular Ion (M): Observed at m/z 178.[1]
- Base Peak (M - OEt): The loss of the ethoxy group (45 Da) generates the stable 3,4-dimethylbenzoyl cation (acylium ion) at m/z 133. This is typically the most abundant peak (100% relative intensity).
- Aryl Cation (M - COOEt): Further loss of CO (28 Da) from the acylium ion yields the 3,4-dimethylphenyl cation at m/z 105.
- McLafferty Rearrangement: While less prominent in benzoates compared to aliphatic esters, a hydrogen transfer can lead to the loss of ethylene (28 Da), resulting in the benzoic acid radical cation at m/z 150.

Fragmentation Pathway Diagram



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Figure 1: Primary mass spectrometry fragmentation pathways for **Ethyl 3,4-dimethylbenzoate**.

Infrared Spectroscopy (IR)

The IR spectrum is diagnostic for the ester functionality and the substitution pattern of the aromatic ring.

Wavenumber (cm)	Functional Group	Assignment
2980 - 2900	C-H Stretch	Aliphatic C-H (Ethyl + Methyl groups).
~1715	C=O Stretch	Ester Carbonyl. Conjugation with the aromatic ring lowers this frequency from the typical 1735 cm of aliphatic esters.
1605, 1580	C=C Stretch	Aromatic ring skeletal vibrations.
1270	C-O Stretch	Ester C-O-C asymmetric stretch. Strong, broad band.
1100 - 1000	C-H Bend	In-plane aromatic C-H bending.
~820, ~760	C-H Bend	Out-of-plane bending. Diagnostic for 1,2,4-trisubstituted benzene (3,4-dimethyl substitution).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data provides the most definitive structural proof. The 3,4-dimethyl substitution pattern creates a specific splitting pattern in the aromatic region.

¹H NMR Data (400 MHz, CDCl₃)

The aromatic region displays an ABX system (or close to it), where H-2 and H-6 are deshielded by the carbonyl group, while H-5 is more shielded.

Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
7.82	Doublet (d)	1H		H-2 (Ortho to CO, Meta to Me)
7.76	dd	1H		H-6 (Ortho to CO, Ortho to H-5)
7.19	Doublet (d)	1H		H-5 (Meta to CO, Ortho to Me)
4.36	Quartet (q)	2H		O-CH - (Ethyl)
2.32	Singlet (s)	3H	-	Ar-CH (Pos 4)
2.30	Singlet (s)	3H	-	Ar-CH (Pos 3)
1.39	Triplet (t)	3H		-CH (Ethyl)

C NMR Data (100 MHz, CDCl₃)

- Carbonyl:

166.8 ppm.[2]

- Aromatic Quaternary:

142.0 (C-4), 136.8 (C-3), 128.0 (C-1).

- Aromatic CH:

130.5 (C-2), 129.6 (C-5), 127.2 (C-6).

- Aliphatic:

60.8 (O-CH

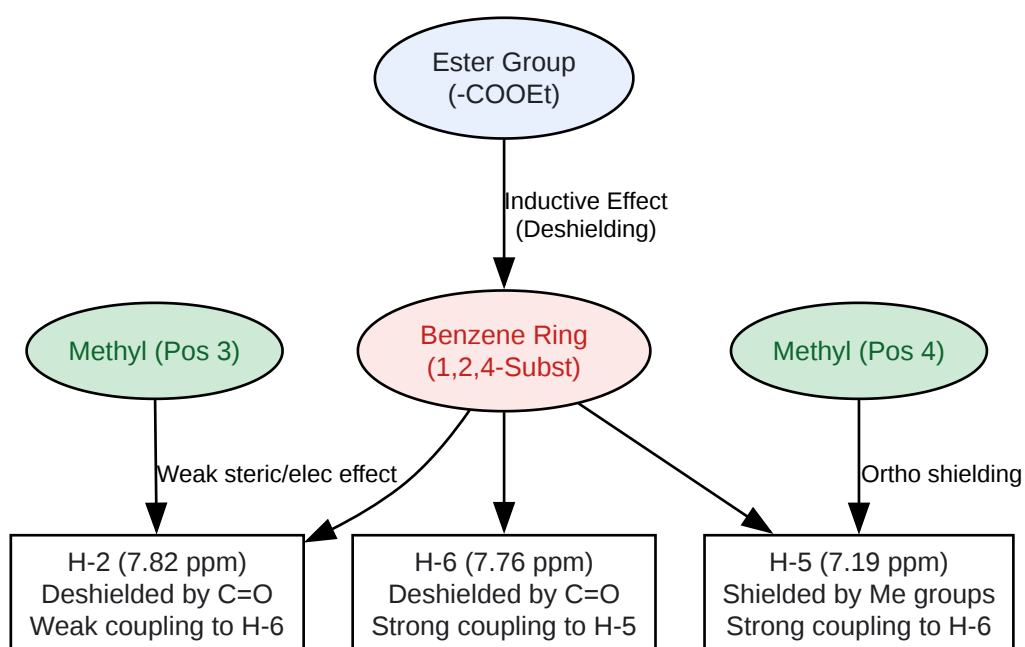
), 20.1 (Ar-CH

), 19.7 (Ar-CH

), 14.4 (Ethyl CH

).

NMR Assignment Logic



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Figure 2: NMR signal assignment logic based on substituent electronic effects.

Experimental Protocols

To generate the data described above, the following standard operating procedures (SOPs) are recommended.

Protocol A: Sample Preparation for NMR

- Solvent: Use Chloroform-d (CDCl₃) with 0.03% TMS as an internal standard.
- Concentration: Dissolve ~10-15 mg of **Ethyl 3,4-dimethylbenzoate** in 0.6 mL of solvent.
- Filtration: If the sample is cloudy (indicating inorganic salts from synthesis), filter through a cotton plug into the NMR tube.
- Acquisition:
 - H: 16 scans, 1 second relaxation delay.
 - C: 512-1024 scans to resolve quaternary carbons.

Protocol B: GC-MS Analysis

- Column: HP-5MS or equivalent (30m x 0.25mm, 0.25μm film).
- Carrier Gas: Helium at 1.0 mL/min constant flow.
- Temperature Program:
 - Start: 60°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Hold: 3 mins.
- Injection: 1 μL, Split ratio 20:1.
- Ionization: Electron Impact (EI) at 70 eV.

References

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Sources

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